

Application of CMPO in Lanthanide Separation: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name:	<i>N,N-Diisobutyl-2-(octyl(phenyl)phosphoryl)acetamide</i>
CAS No.:	83242-95-9
Cat. No.:	B034415

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of octyl(phenyl)-N,N-diisobutylcarbamoylmethylphosphine oxide (CMPO) in the separation of lanthanides. The information is targeted toward researchers, scientists, and professionals in drug development who may be working with lanthanide purification and analysis.

Introduction

Octyl(phenyl)-N,N-diisobutylcarbamoylmethylphosphine oxide (CMPO) is a neutral bifunctional organophosphorus extractant renowned for its high affinity for trivalent lanthanides and actinides from acidic solutions. This property makes it a cornerstone of the TRU-EX (TRansUranic EXtraction) process, developed for the separation of transuranic elements from nuclear waste streams. The principles and methodologies of the TRU-EX process are also highly applicable to the selective separation and purification of lanthanides for various research

and pharmaceutical purposes. CMPO is typically used in conjunction with a phase modifier, such as tri-n-butyl phosphate (TBP), and dissolved in an inert hydrocarbon diluent.

The extraction of lanthanides by CMPO is based on a solvation mechanism where the CMPO and TBP molecules coordinate with the lanthanide ion, forming a neutral complex that is soluble in the organic phase. The efficiency of this extraction is highly dependent on the nitric acid concentration in the aqueous phase.

Key Applications

- **Lanthanide Purification:** Removal of lanthanide impurities from other metal ion solutions.
- **Group Separation:** Separation of the lanthanide series from other elements, particularly actinides.
- **Radiochemical Analysis:** Isolation of lanthanide radioisotopes for analytical or diagnostic purposes.

Data Presentation

The following tables summarize quantitative data from various studies on the application of CMPO in lanthanide separation, providing a comparative overview of its performance under different conditions.

Table 1: Distribution Ratios (D) of Lanthanides in a CMPO-TBP Solvent System



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Note: Distribution ratios are approximate and can vary with experimental conditions.

Table 2: Recovery of Lanthanides using CMPO-based Extraction Chromatography



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Experimental Protocols

Protocol 1: Solvent Extraction of Lanthanides using a CMPO-TBP Solvent System

This protocol describes a standard liquid-liquid extraction procedure for separating lanthanides from an acidic aqueous solution.

Materials:

- CMPO (octyl(phenyl)-N,N-diisobutylcarbamoylmethylphosphine oxide)
- TBP (tri-n-butyl phosphate)
- n-dodecane (or other suitable aliphatic hydrocarbon)
- Nitric acid (HNO₃), concentrated and various dilutions
- Lanthanide-containing aqueous feed solution
- Deionized water

- Separatory funnels
- Mechanical shaker
- pH meter
- Appropriate analytical instrumentation for lanthanide concentration determination (e.g., ICP-MS, ICP-OES)

Procedure:

- Organic Phase Preparation:
 - Prepare the organic solvent by dissolving CMPO and TBP in n-dodecane to the desired concentrations (e.g., 0.2 M CMPO and 1.4 M TBP).[1]
 - Prepare a sufficient volume for the extraction and pre-equilibration steps.
- Aqueous Phase Preparation:
 - Prepare an aqueous solution containing the lanthanides of interest.
 - Adjust the nitric acid concentration of the aqueous feed solution to the desired molarity (e.g., 1 M HNO₃).
- Pre-equilibration of the Organic Phase:
 - Before the first extraction, pre-equilibrate the organic phase by contacting it with a fresh aqueous solution of the same nitric acid concentration as the feed, but without the lanthanides.
 - Mix equal volumes of the organic phase and the nitric acid solution in a separatory funnel and shake for 5-10 minutes.
 - Allow the phases to separate and discard the aqueous phase. This step ensures that the organic phase is saturated with nitric acid, preventing volume changes during the actual extraction.

- Extraction:
 - Place a known volume of the lanthanide-containing aqueous feed and an equal volume of the pre-equilibrated organic phase into a separatory funnel.
 - Shake the funnel vigorously for a predetermined time (e.g., 15-30 minutes) to ensure equilibrium is reached.
 - Allow the phases to disengage completely. A clear interface should be visible.
 - Carefully separate the two phases. The aqueous phase is the raffinate, and the organic phase is the loaded solvent.
- Stripping (Back-Extraction):
 - To recover the lanthanides from the loaded organic phase, a stripping step is performed.
 - Contact the loaded organic phase with a stripping solution, which is typically a dilute acid (e.g., 0.01 M HNO₃) or a complexing agent solution.
 - Shake the separatory funnel with the loaded organic phase and the stripping solution for 15-30 minutes.
 - Allow the phases to separate and collect the aqueous strip solution containing the recovered lanthanides.
 - Repeat the stripping step if necessary to achieve complete recovery.
- Analysis:
 - Analyze the raffinate and the strip solutions to determine the concentration of lanthanides and calculate the distribution ratios and extraction/stripping efficiencies.

Protocol 2: Lanthanide Separation using CMPO-based Extraction Chromatography

This protocol outlines the use of a solid-phase extraction column impregnated with CMPO for the separation of lanthanides.

Materials:

- CMPO
- TBP
- Amberlite XAD7 resin (or similar porous polymer support)
- Methanol
- Nitric acid (HNO₃), various concentrations
- Hydrochloric acid (HCl), various concentrations
- Deionized water
- Chromatography column
- Peristaltic pump
- Fraction collector

Procedure:

- Preparation of the CMPO-impregnated Resin:
 - Slurry a known amount of Amberlite XAD7 resin in methanol.[2]
 - Dissolve CMPO and TBP in a separate portion of methanol to create the impregnating solution (e.g., to achieve a final loading of 37 wt% extractant on the resin).[2]
 - Combine the resin slurry and the impregnating solution and shake for approximately 15 minutes.[2]
 - Remove the methanol by evaporation at room temperature. This can be done in a fume hood with gentle stirring.[2]
 - Wash the resulting CMPO-TBP loaded resin with deionized water and dry at room temperature for several days.[2]

- Column Packing:
 - Prepare a slurry of the dried CMPO-impregnated resin in deionized water.
 - Pour the slurry into the chromatography column and allow it to settle, ensuring a homogeneously packed bed.
 - Wash the packed column with several column volumes of deionized water.
- Column Conditioning:
 - Condition the column by passing a solution with the same acid concentration as the feed solution (e.g., 4 M HNO₃) through it until the effluent has the same acid concentration.
- Sample Loading:
 - Dissolve the sample containing the lanthanides in the conditioning solution (e.g., 4 M HNO₃).
 - Load a specific volume of the sample onto the column at a controlled flow rate.[\[2\]](#)
- Washing:
 - Wash the column with a few column volumes of the conditioning solution (e.g., 4 M HNO₃) to remove any non-retained species.
- Elution:
 - Elute the retained lanthanides using an appropriate eluent. For example, trivalent lanthanides can be eluted with hydrochloric acid (e.g., 3.4 M HCl).[\[2\]](#)
 - Collect the eluate in fractions using a fraction collector.
- Analysis:
 - Analyze the collected fractions to determine the concentration of the eluted lanthanides and to construct an elution profile.

Mandatory Visualizations



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Caption: Workflow for Solvent Extraction of Lanthanides using CMPO.



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Caption: Workflow for Extraction Chromatography of Lanthanides using CMPO.

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